

A Comparative Environmental Impact Assessment: Fluopicolide vs. Older Fungicides

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Compound of Interest

Compound Name: *Fluopicolide*

Cat. No.: *B166169*

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This guide provides an objective comparison of the environmental impact of the newer fungicide **Fluopicolide** against two older, widely used fungicides, Chlorothalonil and Mancozeb. The information presented is based on publicly available experimental data from regulatory agencies and scientific literature.

Executive Summary

Fluopicolide, a newer acylpicolide fungicide, generally exhibits a more favorable environmental profile in terms of avian toxicity and potential for bioaccumulation when compared to the older fungicides Chlorothalonil and Mancozeb. However, concerns remain regarding its persistence in soil and potential for groundwater contamination. Chlorothalonil and Mancozeb, both multi-site inhibitors, demonstrate higher toxicity to aquatic organisms. The selection of a suitable fungicide should, therefore, consider a comprehensive assessment of its environmental fate and ecotoxicological effects in the context of its intended use.

Data Presentation

Table 1: Environmental Fate of Fluopicolide, Chlorothalonil, and Mancozeb

Property	Fluopicolide	Chlorothalonil	Mancozeb
Soil Persistence (Aerobic DT ₅₀)	Persistent (>200 days)[1]	Not persistent (18-70 days in field)[2]	Not persistent (<2-8 days)[3]
Potential for Bioaccumulation	Low[4]	Some concern[5]	Low
Potential for Groundwater Leaching	High (for Fluopicolide and its metabolite BAM)	Not expected to leach	Not expected to leach
Volatility	Low	Volatile	Quite volatile

Table 2: Acute Ecotoxicity of Fluopicolide, Chlorothalonil, and Mancozeb

Organism	Endpoint	Fluopicolide	Chlorothalonil	Mancozeb
Fish (Rainbow Trout)	96-hr LC ₅₀	0.012 mg/L (High Toxicity)	0.012 mg/L (High Toxicity)	Highly Toxic
Aquatic Invertebrate (Daphnia magna)	48-hr EC ₅₀	Moderately Toxic	0.0342 - 0.143 mg/L (High Toxicity)	Highly Toxic
Algae (Pseudokirchneriella subcapitata)	72-hr EC ₅₀	Moderately Toxic	0.0068 mg/L (High Toxicity)	Data not readily available
Bird (Bobwhite Quail)	Acute Oral LD ₅₀	>2250 mg/kg (Practically Non-toxic)	Moderately Toxic	Moderately Toxic
Earthworm	Acute LC ₅₀	Moderately Toxic	Moderately Toxic	Moderately Toxic

Experimental Protocols

The following are summaries of standardized experimental protocols, primarily based on OECD Guidelines for the Testing of Chemicals, which are commonly used to generate the data

presented above.

Soil Metabolism Study (Based on OECD Guideline 307)

This study is designed to determine the rate and route of degradation of a fungicide in soil under controlled laboratory conditions.

- **Test System:** Soil samples, typically a sandy loam, are collected and characterized for properties such as pH, organic carbon content, and microbial biomass.
- **Test Substance Application:** The test fungicide, often radiolabeled (e.g., with ^{14}C), is applied to the soil samples at a concentration that reflects the maximum recommended application rate.
- **Incubation:** The treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture level for a period of up to 120 days. Both aerobic and anaerobic conditions can be simulated.
- **Sampling and Analysis:** At specified intervals, soil samples are taken and extracted. The extracts are analyzed using techniques like High-Performance Liquid Chromatography (HPLC) to separate the parent fungicide from its degradation products. Radio-detection methods are used to quantify the amounts of each.
- **Data Evaluation:** The rate of disappearance of the parent fungicide is used to calculate its half-life (DT_{50}) in the soil. The formation and decline of major metabolites are also monitored.

Fish Acute Toxicity Test (Based on OECD Guideline 203)

This test evaluates the short-term toxicity of a chemical to fish.

- **Test Organism:** A standardized fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*), is used.
- **Test Conditions:** Fish are exposed to a range of concentrations of the fungicide in water for a 96-hour period under controlled conditions of temperature, light, and dissolved oxygen.
- **Observations:** Mortalities and any abnormal behavioral or physical signs are recorded at 24, 48, 72, and 96 hours.

- **Data Analysis:** The concentration of the fungicide that is lethal to 50% of the test fish (LC₅₀) is calculated using statistical methods.

Daphnia magna Reproduction Test (Based on OECD Guideline 211)

This chronic toxicity test assesses the effect of a chemical on the reproductive output of the freshwater invertebrate *Daphnia magna*.

- **Test Organism:** Young female daphnids (less than 24 hours old) are used.
- **Test Conditions:** The daphnids are exposed to a range of concentrations of the fungicide in a suitable medium for 21 days. The test is typically conducted under semi-static conditions, where the test solutions are renewed regularly.
- **Observations:** The survival of the parent daphnids and the number of live offspring produced are recorded.
- **Data Analysis:** The results are used to determine the No-Observed-Effect Concentration (NOEC), the Lowest-Observed-Effect Concentration (LOEC), and the concentration that causes a 50% reduction in reproduction (EC₅₀).

Algal Growth Inhibition Test (Based on OECD Guideline 201)

This test determines the effects of a substance on the growth of freshwater algae.

- **Test Organism:** A species of green algae, such as *Pseudokirchneriella subcapitata*, is used.
- **Test Conditions:** Exponentially growing algal cultures are exposed to various concentrations of the fungicide in a nutrient-rich medium for 72 hours under continuous illumination and constant temperature.
- **Measurement of Growth:** Algal growth is measured by determining the cell concentration or a surrogate parameter like chlorophyll fluorescence at 24, 48, and 72 hours.

- **Data Analysis:** The inhibition of growth in relation to the control is calculated, and the EC_{50} (the concentration causing a 50% reduction in growth rate) is determined.

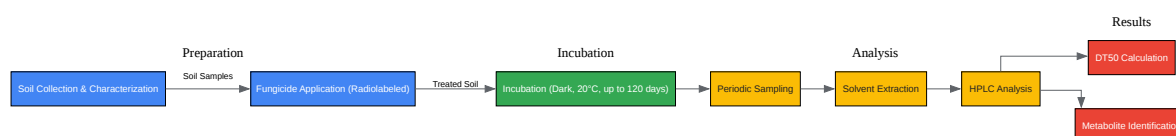
Avian Acute Oral Toxicity Test (Based on OECD Guideline 223)

This test is designed to estimate the acute oral toxicity of a substance to birds.

- **Test Species:** Commonly used species include the Bobwhite Quail (*Colinus virginianus*) or the Mallard Duck (*Anas platyrhynchos*).
- **Procedure:** The birds are administered a single oral dose of the fungicide. A range of dose levels is used to determine the dose-response relationship.
- **Observations:** The birds are observed for mortality and signs of toxicity for a period of at least 14 days.
- **Data Analysis:** The LD_{50} (the dose that is lethal to 50% of the test birds) is calculated.

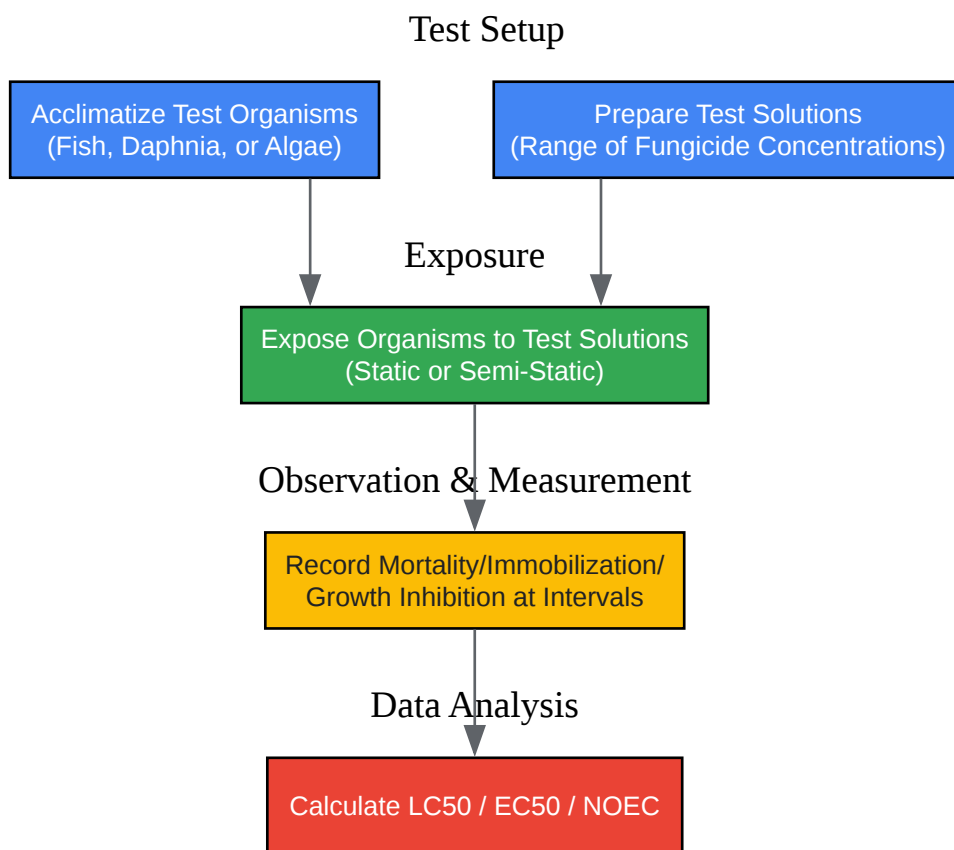
Visualizations

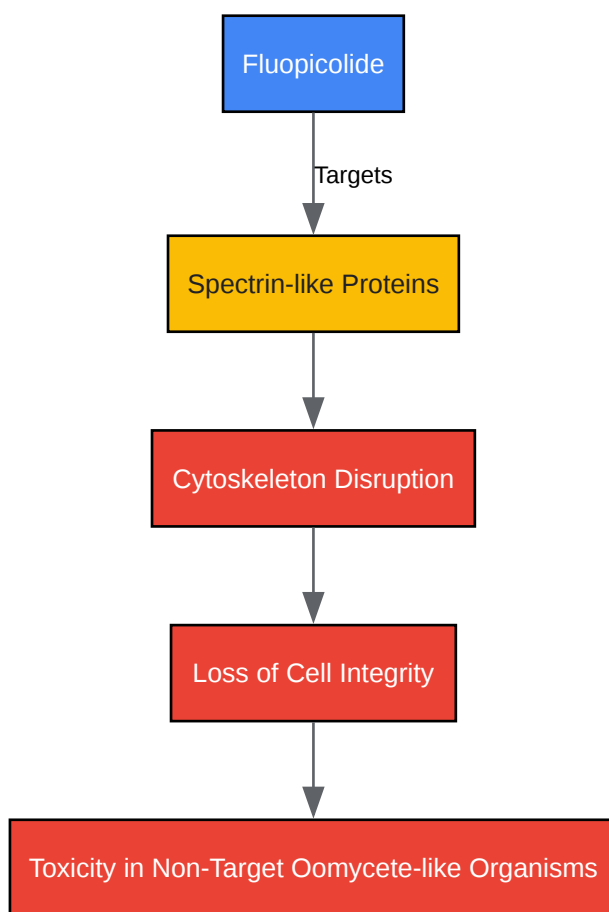
Experimental Workflows

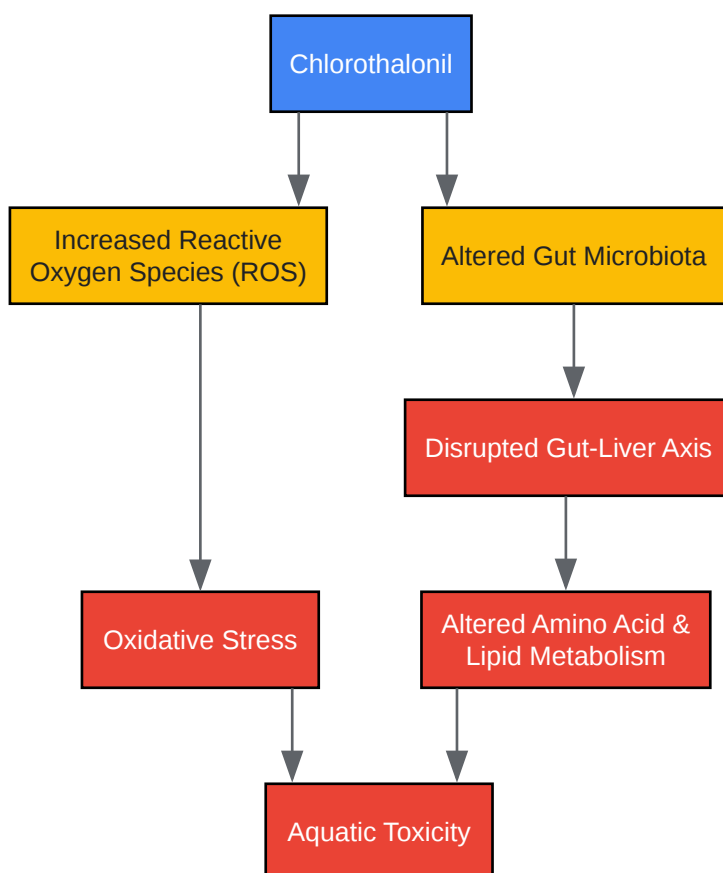


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Workflow for a Soil Metabolism Study.







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